

Application Note: Synthesis of Nylon 6/12 via Interfacial Polymerization

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Compound of Interest

Compound Name: Nylon 6/12

Cat. No.: B3422588

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Audience: Researchers, scientists, and drug development professionals.

Introduction

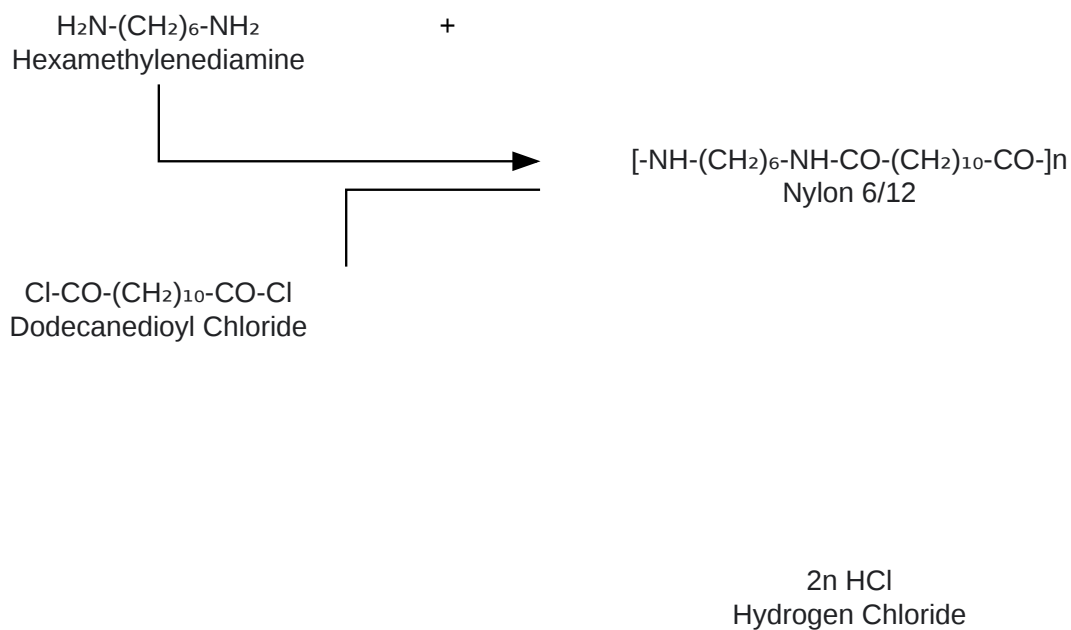
Nylon 6/12 is a high-performance thermoplastic polyamide known for its lower moisture absorption, better dimensional stability, and greater flexibility compared to other common nylons like Nylon 6 or Nylon 6/6.[1] The numbers in its name, 6 and 12, refer to the number of carbon atoms in the respective monomers: hexamethylenediamine (six carbons) and dodecanedioic acid (twelve carbons).[2]

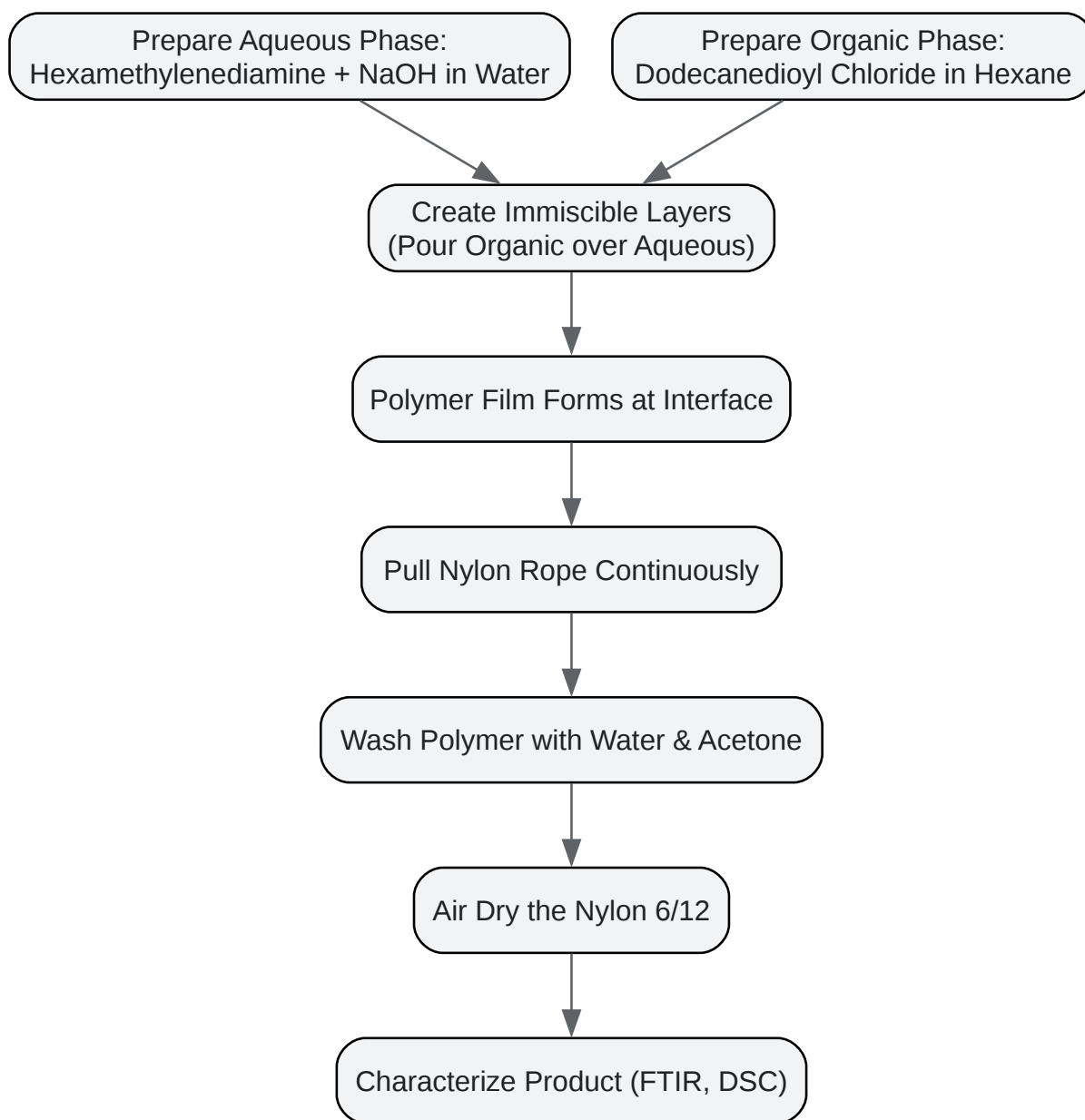
This application note provides a detailed protocol for the synthesis of **Nylon 6/12** using interfacial polymerization. This method is a type of step-growth polymerization that occurs at the interface between two immiscible liquids.[3][4][5] It is a rapid process that can be performed under standard laboratory conditions, using the highly reactive dodecanedioyl chloride instead of dodecanedioic acid to achieve high molecular weights at room temperature.[3][6] The reaction involves a diamine dissolved in an aqueous phase and a diacid chloride dissolved in an organic phase.[5] Polymer formation is confined to the liquid-liquid interface.[3]

Reaction Mechanism

The synthesis of **Nylon 6/12** via interfacial polymerization is a condensation reaction between hexamethylenediamine and dodecanedioyl chloride. The amine groups of hexamethylenediamine act as nucleophiles, attacking the carbonyl carbons of the acid chloride. This results in the formation of an amide bond and the elimination of a small molecule,

hydrogen chloride (HCl).[4][7] An acid scavenger, such as sodium hydroxide (NaOH), is added to the aqueous phase to neutralize the HCl byproduct, which prevents the protonation of the amine monomer and allows the polymerization to proceed.[7][8][9]





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